

ETP-46321: A Technical Guide for Immunological Research

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Compound of Interest

Compound Name: ETP-46321

Cat. No.: B15541992

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Abstract

ETP-46321 is a potent and orally bioavailable dual inhibitor of the p110 α and p110 δ isoforms of Class IA phosphoinositide 3-kinase (PI3K).[1][2] This technical guide provides an in-depth overview of **ETP-46321**'s mechanism of action and its application in basic immunology research, with a focus on T lymphocyte activation and autoimmune disease models. Detailed experimental protocols and quantitative data are presented to facilitate the design and execution of further studies.

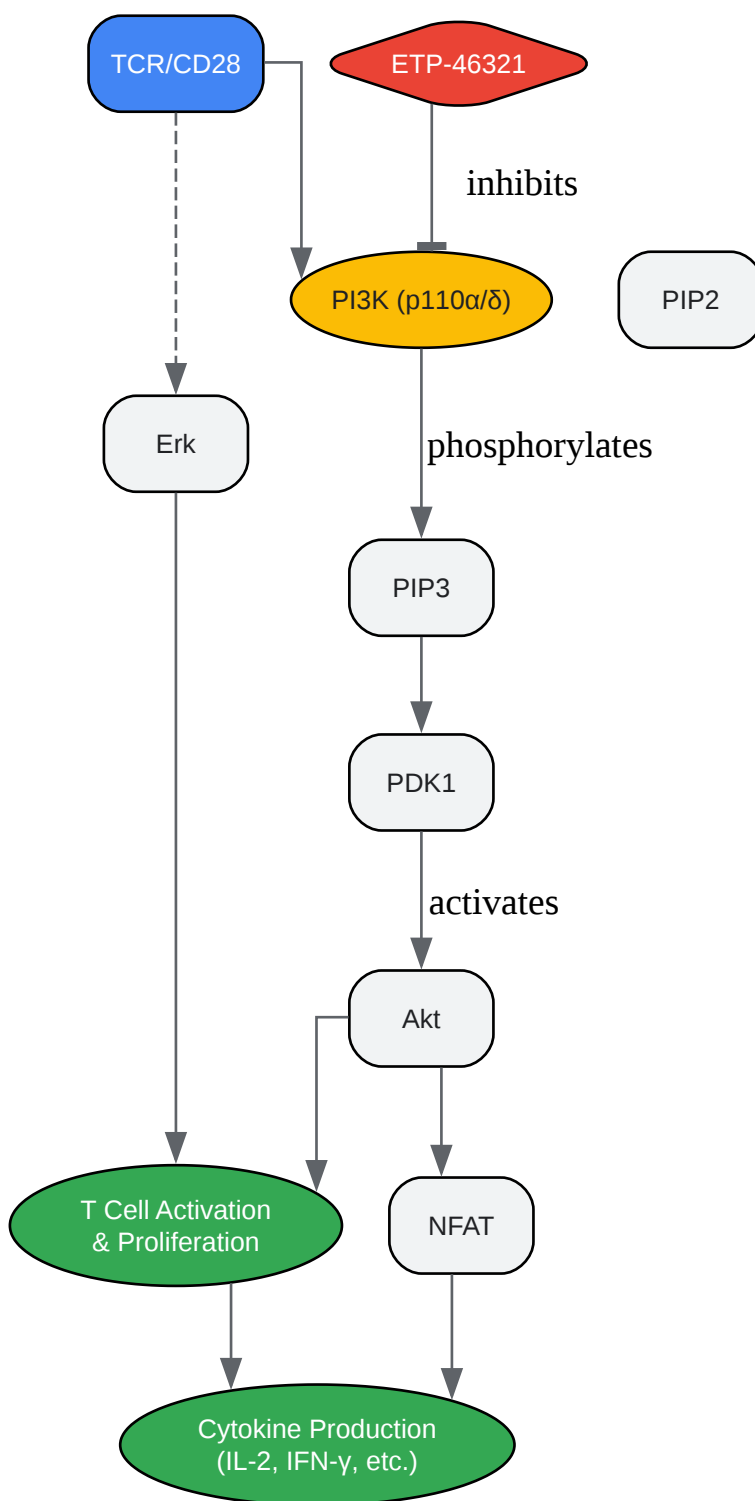
Introduction

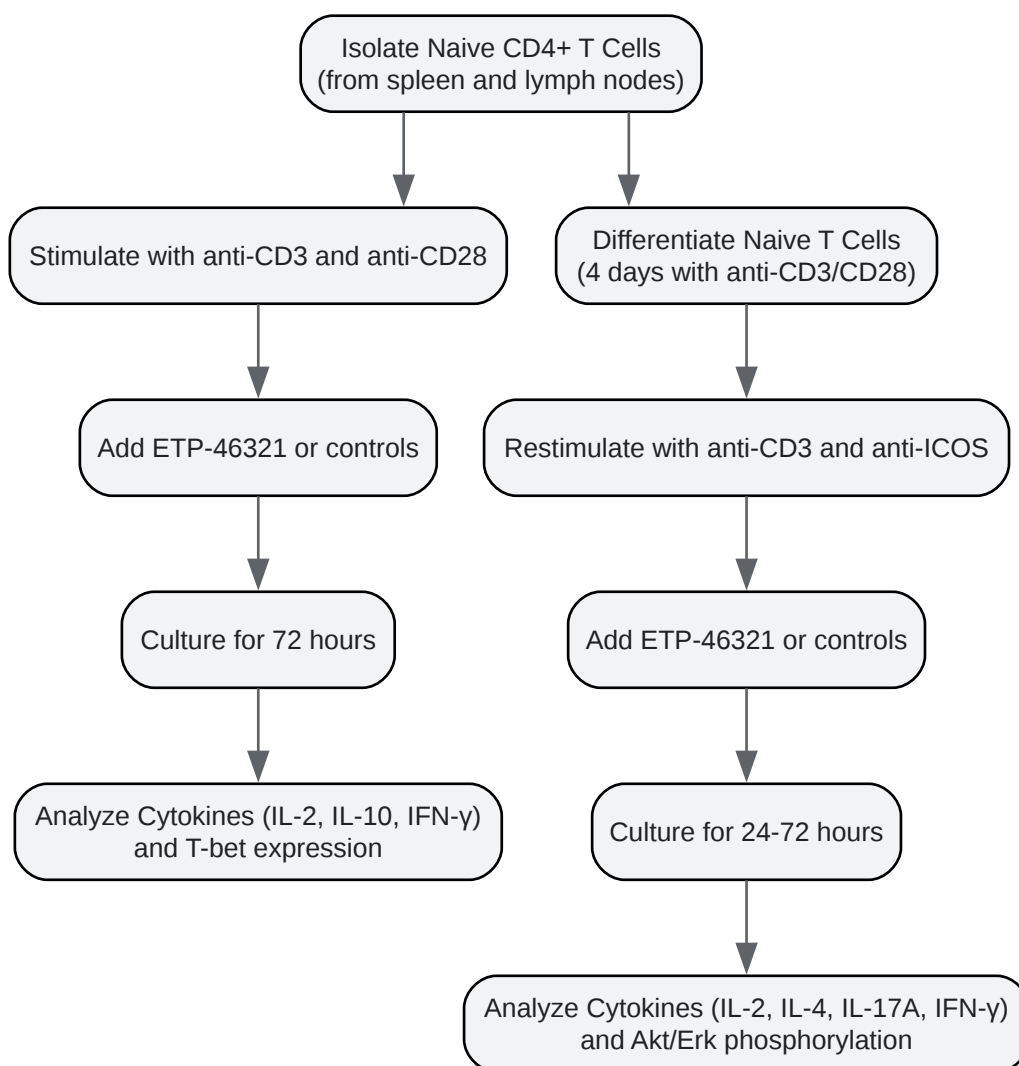
The PI3K signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and differentiation. In the immune system, the Class IA PI3Ks, particularly the p110 α and p110 δ isoforms, play essential roles in the activation and function of lymphocytes. While the role of p110 δ in immune responses is well-established, the specific contributions of p110 α are less defined.[1] **ETP-46321**, by targeting both isoforms, offers a valuable tool to investigate the combined roles of p110 α and p110 δ in immunological processes and as a potential therapeutic agent for inflammatory and autoimmune diseases like rheumatoid arthritis.[1]

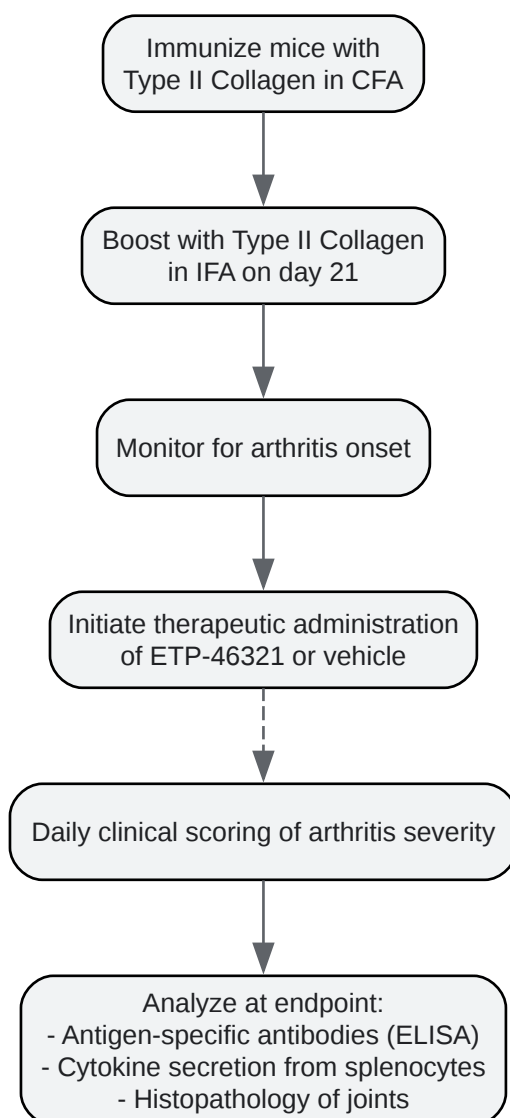
Mechanism of Action

ETP-46321 is an imidazopyrazine derivative that functions as an ATP-competitive inhibitor of PI3K α and PI3K δ .^[3] The inhibition of these kinases blocks the conversion of phosphatidylinositol (4,5)-bisphosphate (PIP2) to phosphatidylinositol (3,4,5)-trisphosphate (PIP3), a key second messenger in the PI3K signaling cascade. This, in turn, leads to the downregulation of downstream signaling molecules such as Akt and Erk, which are crucial for T cell activation and effector functions.^[1]

Signaling Pathway







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